

# fludioxonil environmental fate comparison other fungicides

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## Compound Focus: Fludioxonil

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## Fludioxonil vs. Other Fungicides: A Comparison

The table below summarizes key environmental fate and toxicity parameters for **fludioxonil** and several other fungicides based on the available data.

Fungicide	Chemical Class	Water Solubility (mg/L)	Octanol-Water Partition Coeff. (Log P)	Environmental Persistence	Key Ecotoxicological Benchmarks (Freshwater)	Primary Degradation Pathway in Water
<b>Fludioxonil</b> [1] [2] [3]	Phenylpyrrole	1.8 [1]	4.12 [1]	High; residues detected up to 5 years post-application [3]	• <b>Algae:</b> Significant growth inhibition at 50–200 µg/L [2] • <b>Bacteria</b> ( <i>A. fischeri</i> ): Less toxic [2]	Indirect photodegradation by •OH and <sup>1</sup> O <sub>2</sub> [3]
<b>Azoxystrobin</b> [4] [5]	Strobilurin	Information missing	Information missing	Frequently detected in water and sediment [5]	Toxic to larval salmon [4]	Information missing
<b>Boscalid</b> [5]	Carboxamide	Information missing	Information missing	Very frequently detected in water (100% of samples in one study) [5]	Information missing	Information missing

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<b>Myclobutanil</b> [6]	Triazole	Information missing	Information missing	Frequently detected in water and sediment at high concentrations [6]	Information missing	Information missing
<b>Pyrimethanil</b> [6]	Anilinopyrimidine	Information missing	Information missing	Frequently detected in water and at high concentrations in sediment [6]	Information missing	Information missing
<b>Copper</b> [4]	Inorganic	Information missing	Information missing	Accumulates in soil and sediment; cannot be degraded [4]	<ul style="list-style-type: none"><li>• Highly toxic to cyanobacteria [4]</li><li>• Toxic to various aquatic organisms [4]</li></ul>	Information missing

## Detailed Experimental Data and Mechanisms

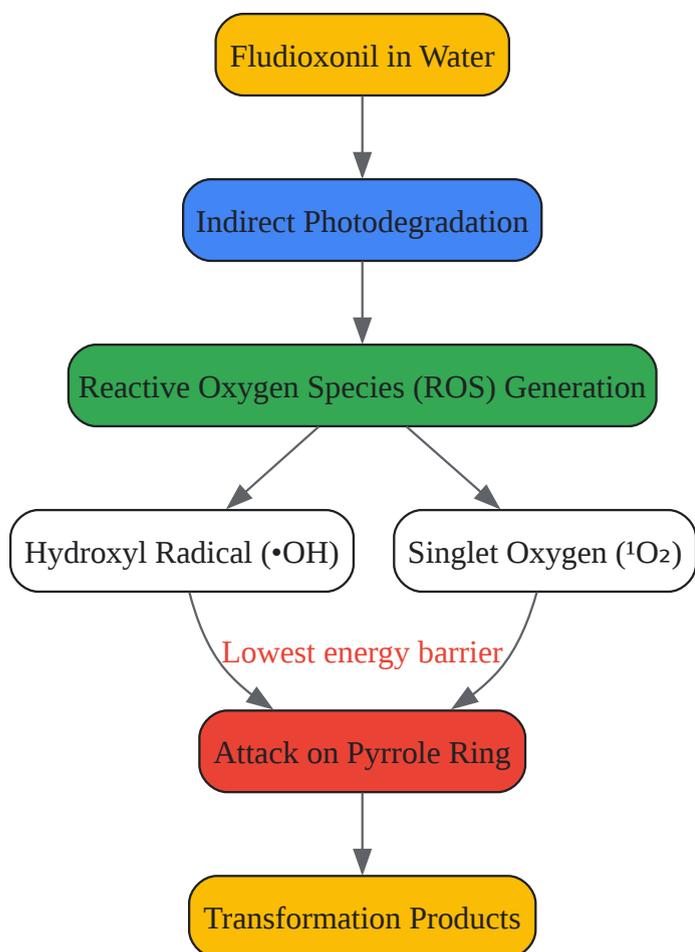
For a deeper understanding, here is more detail on the experimental findings for **fludioxonil** and the general behavior of fungicides in the environment.

### Fludioxonil: Environmental Persistence and Toxicity

**Fludioxonil's** combination of low water solubility and high lipophilicity (Log P) contributes to its persistence and potential for adverse effects.

- **Growth Inhibition in Microalgae:** A 2025 laboratory study found that **fludioxonil** at environmentally relevant concentrations (50–200  $\mu\text{g L}^{-1}$ ) significantly limited the growth of two freshwater microalgae species, *Scenedesmus rubescens* and *Dunaliella tertiolecta*, within 24 hours of exposure, with inhibition rates up to 82.34% [2].
- **Mechanism of Indirect Photodegradation:** Research indicates that in aquatic environments, **fludioxonil** is primarily transformed through indirect photodegradation. The reaction with hydroxyl radicals ( $\bullet\text{OH}$ ) has a Gibbs free energy

barrier of  $1.95 \text{ kcal mol}^{-1}$ , and with singlet oxygen ( $^1\text{O}_2$ ) it is  $4.51 \text{ kcal mol}^{-1}$ . Both reactions primarily occur on the pyrrole ring of the molecule [3]. The diagram below illustrates this pathway.



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## General Factors Affecting Fungicide Fate

While specific data for all fungicides is limited, research highlights several key factors that determine their environmental fate, which can be used for comparative assessment [4]:

- **Systemicity:** Systemic fungicides (which are taken up by the plant) can have different environmental pathways compared to non-systemic, protective ones.
- **Physicochemical Properties:** Parameters like the soil half-life ( $DT_{50}$ ), organic carbon affinity ( $K_{oc}$ ), and water solubility directly influence a fungicide's potential for runoff, leaching, and adsorption to soil.
- **Removal in Constructed Wetlands:** Studies show that fungicide removal in these natural treatment systems depends on plant uptake, microbial biodegradation, and adsorption to porous media. The efficiency is influenced by the fungicide's properties and the wetland's design [4].

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